

Essential Safety and Disposal Procedures for Ezutromid

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Compound of Interest		
Compound Name:	Ezutromid	
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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **ezutromid** are paramount for laboratory safety and environmental protection. While specific disposal protocols for **ezutromid** are not extensively documented due to its status as a research chemical whose clinical development was terminated, this guide provides procedural steps based on its known chemical properties and general best practices for laboratory waste management.[1][2]

Chemical and Physical Properties

Ezutromid, also known as SMT C1100, is a benzoxazole utrophin modulator that was investigated for the treatment of Duchenne muscular dystrophy (DMD).[2][3] Its key identifiers and properties are summarized below.

Property	Value	Reference
CAS Number	945531-77-1	[4]
Molecular Formula	C19H15NO3S	[4]
Molecular Weight	337.39 g/mol	[4]
EC50 (Utrophin Modulation)	0.91 μΜ	[3]
IC50 (CYP1A2 Inhibition)	5.4 μΜ	[3]



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Health Hazard Information

According to available Safety Data Sheets (SDS), **ezutromid** is classified as a hazardous substance with the following classifications:

- Skin corrosion/irritation (Category 2)[4]
- Serious eye damage/eye irritation (Category 2A)[4]
- May cause respiratory irritation[5]

The GHS hazard statements are H315 (Causes skin irritation) and H319 (Causes serious eye irritation).[4] Therefore, appropriate personal protective equipment (PPE) must be worn when handling this compound.

Experimental Protocol: General Handling and Use in the Laboratory

The following protocol outlines the general steps for handling **ezutromid** in a research setting.

- Engineering Controls: Always handle ezutromid in a well-ventilated area, preferably within a
 chemical fume hood to avoid inhalation of dust or aerosols.[4] Ensure that an eyewash
 station and safety shower are readily accessible.[4]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear protective gloves.[4]
 - Eye Protection: Use safety goggles with side-shields.[4]
 - Skin and Body Protection: Wear a lab coat or other protective clothing.[4]
 - Respiratory Protection: If not handled in a fume hood, a suitable respirator may be necessary.[4]
- Preparation of Solutions: For in vitro experiments, ezutromid can be dissolved in solvents such as DMSO.[6] For example, a stock solution can be prepared by dissolving ezutromid in DMSO to a concentration of 3 mg/ml.[6]

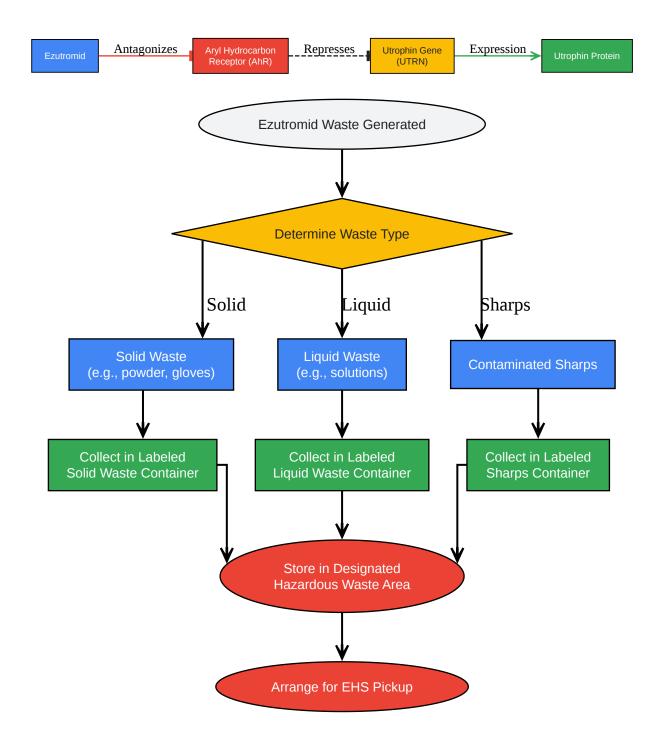


- Experimental Application: In cell-based assays, such as those using human DMD cells, treatment with ezutromid has been shown to increase utrophin protein levels.[3] A typical concentration for such an experiment might be around 0.3 μM for a 3-day treatment period.
 [3]
- Post-Experiment Handling: All equipment and surfaces that have come into contact with ezutromid should be decontaminated. Any contaminated PPE should be removed and disposed of as chemical waste.

Mechanism of Action: Utrophin Modulation

Ezutromid was developed to increase the production of utrophin, a protein that is structurally similar to dystrophin.[2] In individuals with DMD, the absence of dystrophin leads to muscle degeneration.[2] **Ezutromid** is believed to act as an antagonist of the aryl hydrocarbon receptor (AhR), which in turn leads to the upregulation of utrophin.[1] This mechanism is illustrated in the diagram below.





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